

In-Depth Technical Guide: Potency and Mechanism of Sniper(abl)-024

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Compound of Interest

Compound Name: Sniper(abl)-024

Cat. No.: B15144104

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the DC50 value, potency, and mechanism of action of **Sniper(abl)-024**, a Specific and Non-genetic inhibitor of apoptosis protein [IAP]-dependent Protein Eraser (SNIPER). The information is tailored for professionals in the fields of oncology, drug discovery, and molecular biology.

Core Concepts: Introduction to Sniper(abl)-024

Sniper(abl)-024 is a heterobifunctional small molecule designed to induce the targeted degradation of the BCR-ABL fusion protein, a key oncogenic driver in Chronic Myeloid Leukemia (CML). It achieves this by hijacking the ubiquitin-proteasome system. The molecule consists of three key components:

- A ligand for the target protein: It incorporates GNF5, an allosteric inhibitor that binds to the myristate pocket of the ABL kinase domain of BCR-ABL.
- A ligand for an E3 ubiquitin ligase: It features a derivative of LCL161, which binds to the Inhibitor of Apoptosis Proteins (IAPs), a family of E3 ubiquitin ligases.
- A linker: A chemical linker connects the two ligands, enabling the formation of a ternary complex between BCR-ABL and an IAP E3 ligase.

Quantitative Potency of Sniper(abl)-024

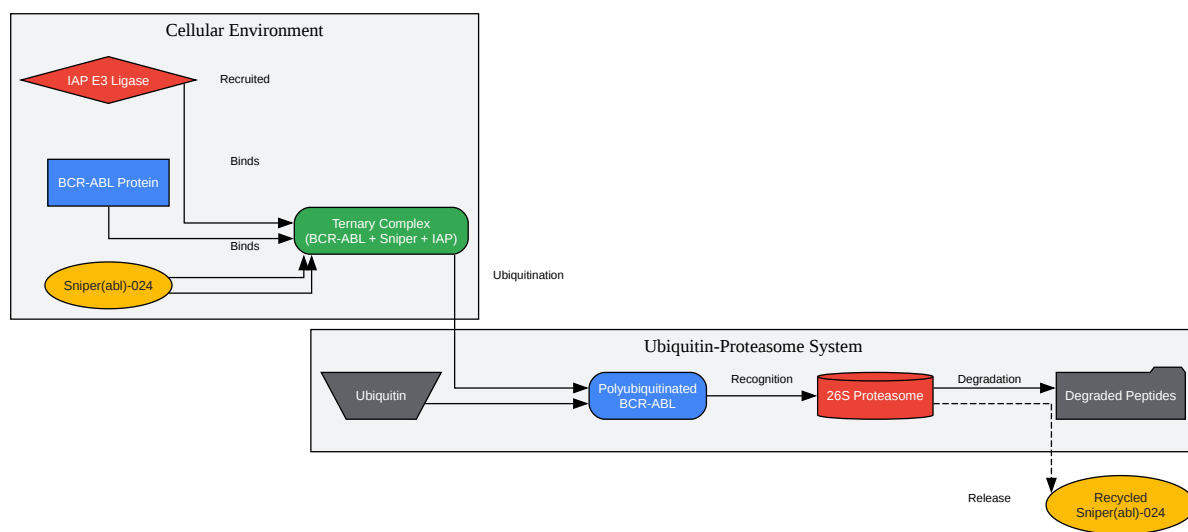
The primary measure of potency for a protein degrader is its DC50 value, which represents the concentration of the compound required to degrade 50% of the target protein.

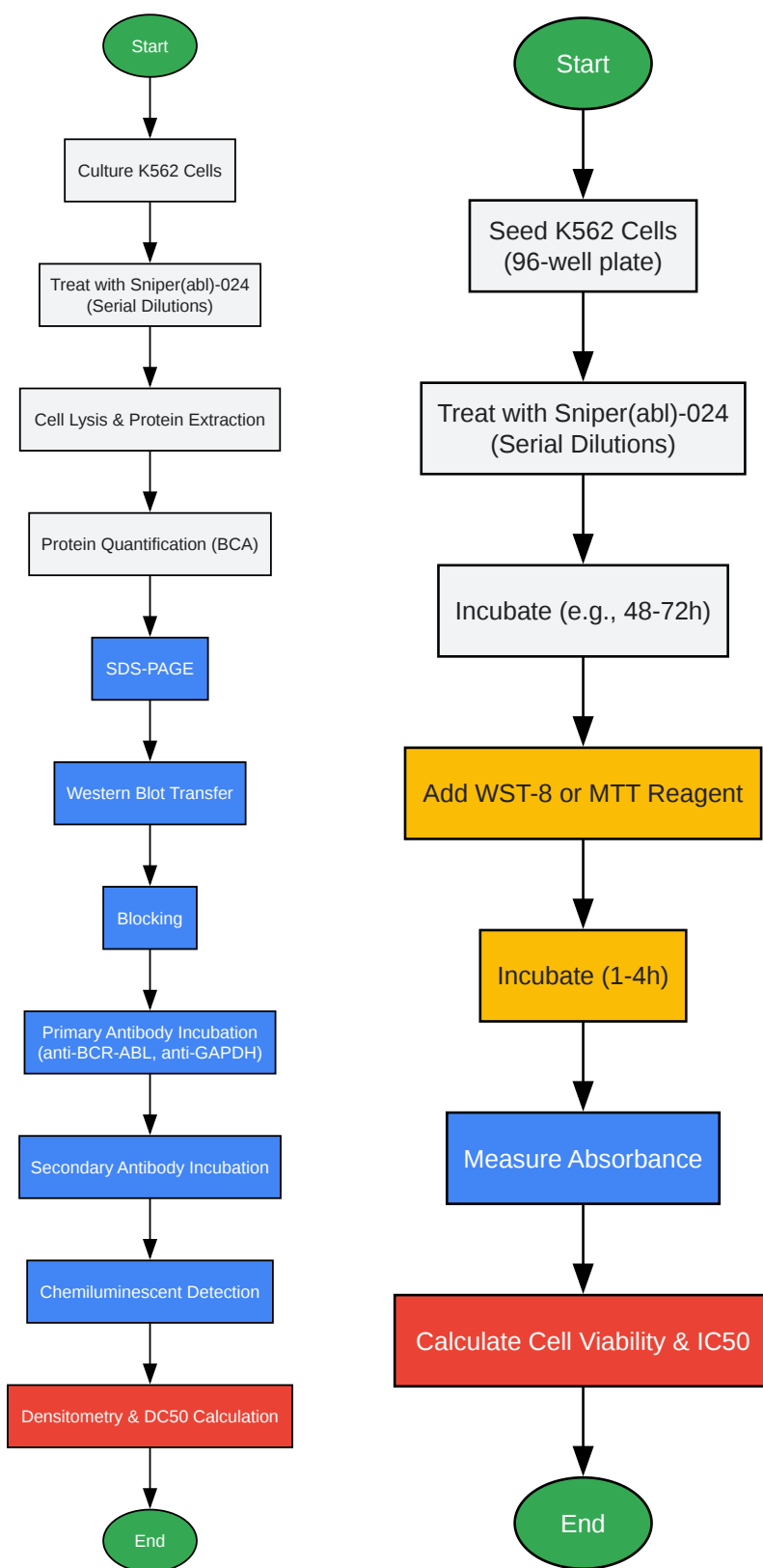
Parameter	Value	Cell Line	Description
DC50	5 μ M	K562 (Human CML cell line)	Concentration of Sniper(abl)-024 required to induce 50% degradation of the BCR-ABL protein. [1] [2] [3] [4] [5]

Mechanism of Action: Targeted Protein Degradation

Sniper(abl)-024 induces the degradation of BCR-ABL through the following steps, which are initiated by the formation of a ternary complex.

- **Ternary Complex Formation:** **Sniper(abl)-024** simultaneously binds to the BCR-ABL protein and an IAP E3 ligase (such as cIAP1 or XIAP), bringing them into close proximity.
- **Ubiquitination:** The recruited IAP E3 ligase facilitates the transfer of ubiquitin molecules from a ubiquitin-conjugating enzyme (E2) to lysine residues on the surface of the BCR-ABL protein. This results in the formation of a polyubiquitin chain.
- **Proteasomal Recognition and Degradation:** The polyubiquitinated BCR-ABL protein is recognized by the 26S proteasome. The proteasome unfolds and degrades the target protein into smaller peptides, effectively eliminating it from the cell.
- **Recycling:** **Sniper(abl)-024** is then released and can bind to another BCR-ABL protein and IAP E3 ligase, acting catalytically to induce further degradation.





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References

- 1. adooq.com [adoodq.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cellbiolabs.com [cellbiolabs.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
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